

# Methoxyacetaldehyde: An In-depth Technical Guide on Stability and Degradation Pathways

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## Compound of Interest

Compound Name: **Methoxyacetaldehyde**

Cat. No.: **B081698**

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## Abstract

**Methoxyacetaldehyde** (CAS 10312-83-1) is a reactive aldehyde derivative with applications as a chemical intermediate in the pharmaceutical and polymer industries.<sup>[1]</sup> Its inherent reactivity necessitates a thorough understanding of its stability profile and degradation pathways to ensure the quality, safety, and efficacy of related drug substances and materials. This technical guide provides a comprehensive overview of the stability of **methoxyacetaldehyde** under various stress conditions and delineates its principal degradation pathways. Detailed experimental protocols for conducting stability and degradation studies are provided, along with data presentation in a standardized format to facilitate comparison. This document is intended to serve as a critical resource for researchers, scientists, and drug development professionals working with this versatile chemical intermediate.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **methoxyacetaldehyde** is presented in Table 1. These properties are essential for designing and interpreting stability and degradation studies.

Property	Value	Reference(s)
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	74.08 g/mol	<a href="#">[2]</a>
Boiling Point	99-101 °C	<a href="#">[1]</a>
Density	0.906 ± 0.06 g/cm <sup>3</sup> (at 20 °C)	<a href="#">[1]</a>
Vapor Pressure	406 mmHg at 25°C	<a href="#">[3]</a>
Solubility	Miscible with water and many organic solvents. <a href="#">[4]</a>	<a href="#">[4]</a>
Appearance	Clear, colorless liquid	<a href="#">[4]</a>

## Stability of Methoxyacetaldehyde

**Methoxyacetaldehyde** is a highly reactive molecule susceptible to degradation under various conditions. A comprehensive understanding of its stability is crucial for handling, storage, and formulation development. Forced degradation studies are essential to identify potential degradation products and establish degradation pathways.[\[5\]](#)[\[6\]](#)

## Summary of Stability Data

The following table summarizes the expected stability of **methoxyacetaldehyde** under different stress conditions, based on the known chemistry of aldehydes and ethers. The quantitative data presented are illustrative and represent typical results from forced degradation studies, which aim for 5-20% degradation to ensure the generation of relevant degradation products.[\[1\]](#)  
[\[3\]](#)

Stress Condition	Parameters	Expected Degradation Rate	Primary Degradation Products
Acidic Hydrolysis	0.1 M HCl, 60 °C	Moderate	Glycolaldehyde, Methanol
Basic Hydrolysis	0.1 M NaOH, 40 °C	Rapid	Polymerization products, Cannizzaro products
Oxidation	3% H <sub>2</sub> O <sub>2</sub> , 25 °C	Rapid	Methoxyacetic acid, Formic acid, Carbon dioxide
Thermal Degradation	80 °C, solid state	Slow to Moderate	Acetaldehyde, Formaldehyde, Methane
Photodegradation	UV light (254 nm), aqueous solution	Moderate	Radical species, subsequent oxidation products

## Degradation Pathways

**Methoxyacetaldehyde** can degrade through several pathways, primarily hydrolysis, oxidation, and thermal decomposition. The following sections detail the proposed mechanisms for these transformations.

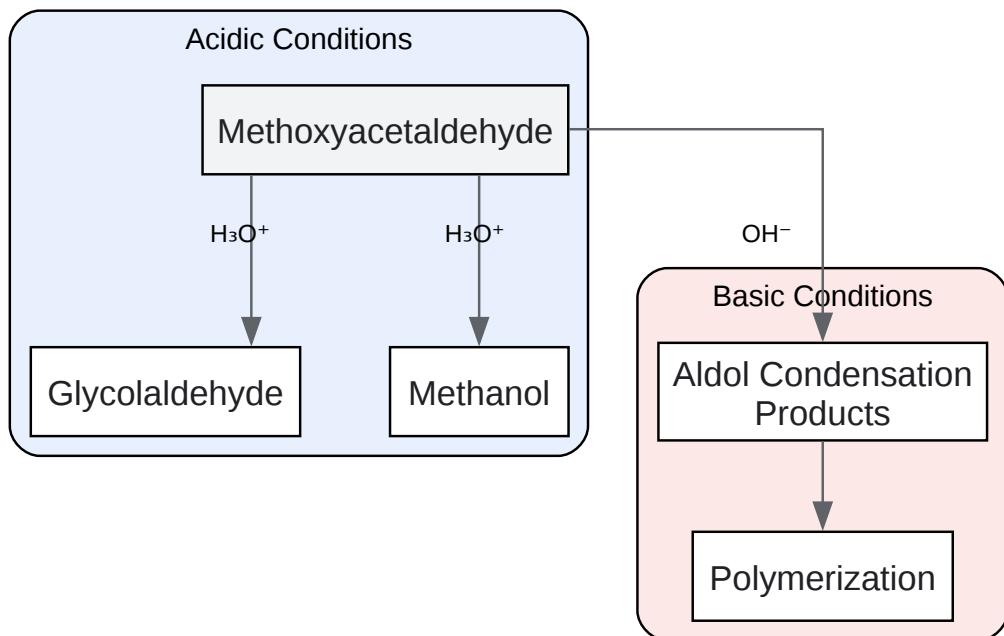
## Hydrolytic Degradation

Hydrolysis of **methoxyacetaldehyde** is expected to be catalyzed by both acid and base.

- Acid-Catalyzed Hydrolysis: Under acidic conditions, the ether linkage is susceptible to cleavage, leading to the formation of glycolaldehyde and methanol. The aldehyde group can also be hydrated.
- Base-Catalyzed Reactions: In the presence of a strong base, aldehydes without an  $\alpha$ -hydrogen can undergo the Cannizzaro reaction, yielding the corresponding alcohol and

carboxylic acid. However, **methoxyacetaldehyde** has  $\alpha$ -hydrogens, making it prone to aldol condensation and polymerization reactions, resulting in complex mixtures of products.

Hydrolytic Degradation Pathways of Methoxyacetaldehyde



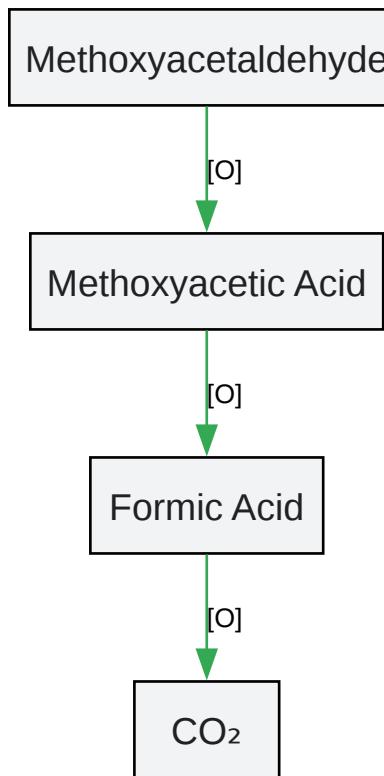
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Proposed hydrolytic degradation pathways.

## Oxidative Degradation

The aldehyde functional group in **methoxyacetaldehyde** is readily oxidized to a carboxylic acid. Common oxidizing agents, including hydrogen peroxide and atmospheric hydroxyl radicals, can initiate this transformation.<sup>[4]</sup> The primary oxidation product is methoxyacetic acid. Further oxidation can lead to the cleavage of the carbon-carbon bond, yielding smaller molecules like formic acid and eventually carbon dioxide.

## Oxidative Degradation Pathway of Methoxyacetaldehyde

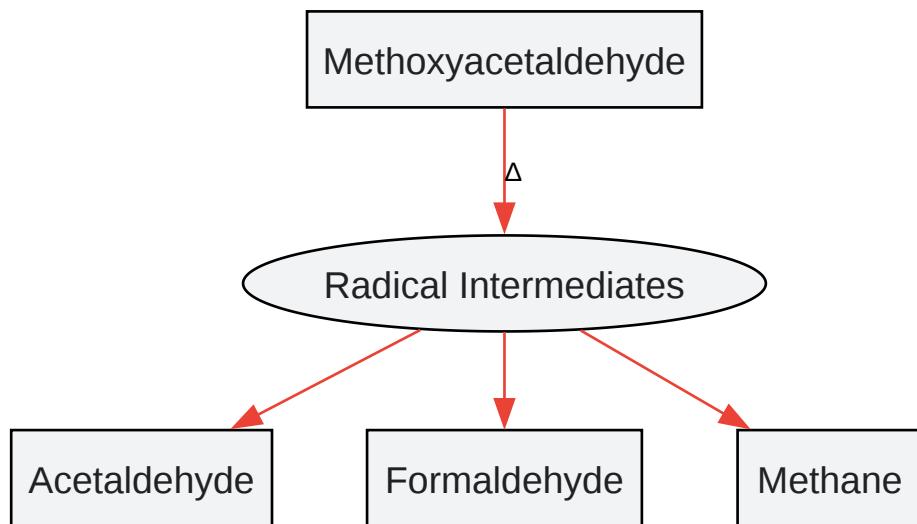
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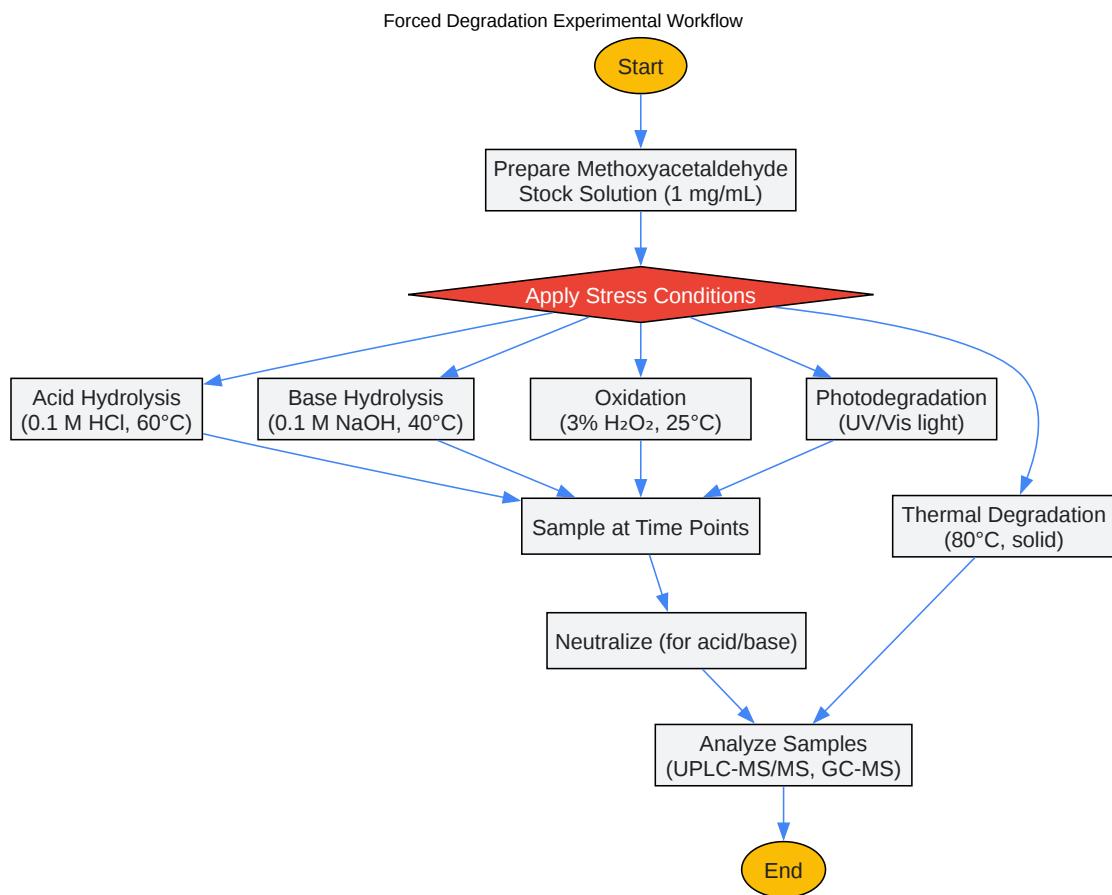
Proposed oxidative degradation pathway.

## Thermal Degradation

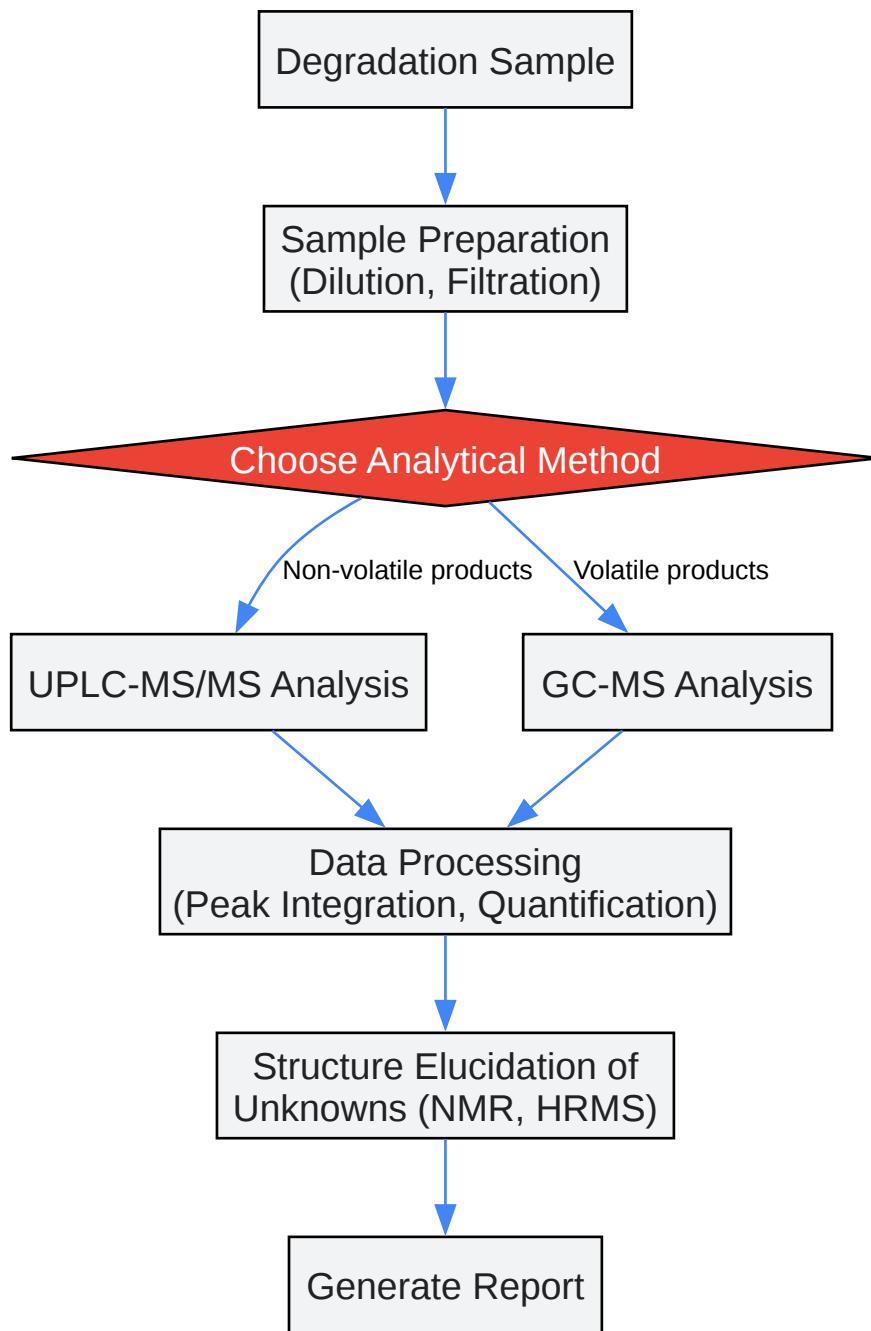
At elevated temperatures, **methoxyacetaldehyde** is expected to undergo thermal decomposition. Based on studies of similar aldehydes like acetaldehyde, the primary degradation pathway likely involves homolytic cleavage of the C-C and C-O bonds, generating radical species.<sup>[6]</sup> These radicals can then participate in a variety of secondary reactions to form stable products such as acetaldehyde, formaldehyde, and methane.

## Thermal Degradation Pathway of Methoxyacetaldehyde





## Analytical Workflow for Degradation Samples

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